

Crystal structure analysis of (Pyrimidin-5-yl)methanethiol

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Compound of Interest

Compound Name: (Pyrimidin-5-yl)methanethiol

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An In-Depth Technical Guide to the Crystal Structure Analysis of (Pyrimidin-5-yl)methanethiol

Abstract

This technical guide provides a comprehensive, field-proven methodology for the complete crystal structure analysis of **(Pyrimidin-5-yl)methanethiol**, a novel heterocyclic compound of significant interest to medicinal chemistry. Recognizing the critical role of pyrimidine and thiol moieties in active pharmaceutical ingredients, this document details the entire workflow from rational synthesis and purification to advanced single-crystal X-ray diffraction (scXRD) analysis. We present detailed, step-by-step protocols for crystal growth, data collection, structure solution and refinement using the SHELX suite within the Olex2 interface, and supramolecular analysis via Hirshfeld surfaces. The causality behind key experimental decisions is explained to provide researchers and drug development professionals with a robust framework for determining the three-dimensional architecture of novel small molecules, a cornerstone of modern structure-activity relationship (SAR) studies. As no public structure for this specific compound exists, this guide serves as a blueprint for its structural elucidation.

Introduction: The Rationale for Structural Elucidation

The pyrimidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs with a vast range of biological activities, including anticancer and antiviral properties.[1][2] Its nitrogen atoms are excellent hydrogen bond acceptors, and the ring system can engage in π -stacking interactions, making it a versatile component for binding to biological targets.[3][4] Similarly, the thiol group, while less common than its hydroxyl counterpart, is a crucial functional group in drug design. It can act as a potent hydrogen bond donor, a nucleophile, or a ligand for metalloenzymes.[5] Understanding the precise three-dimensional arrangement of these two pharmacophores in **(Pyrimidin-5-yl)methanethiol** is paramount.

Single-crystal X-ray diffraction (scXRD) remains the gold standard for unambiguously determining the atomic arrangement of a molecule in the solid state.[6] The resulting structural model provides precise bond lengths, bond angles, and torsional information, which are invaluable for:

- **Validating Chemical Synthesis:** Confirming the correct constitution and connectivity of the synthesized molecule.
- **Understanding Conformational Preferences:** Identifying the lowest-energy conformation of the molecule in the solid state, which can inform computational docking studies.
- **Mapping Intermolecular Interactions:** Elucidating the network of hydrogen bonds and other non-covalent interactions that dictate crystal packing. This knowledge is critical for understanding physical properties like solubility and for designing molecules that can effectively interact with a protein's active site.[7]

This guide provides the technical framework to achieve these goals for the title compound.

Synthesis and Purification

A critical prerequisite for any crystallographic study is the availability of highly pure material (>99%). Impurities can inhibit crystallization or become incorporated into the crystal lattice,

leading to disorder and a poor-quality diffraction pattern. We propose a robust and logical two-step synthesis starting from the commercially available 5-bromopyrimidine.

Experimental Protocol 2.1: Synthesis of (Pyrimidin-5-yl)methanol

This step introduces the required hydroxymethyl group via a palladium-catalyzed cross-coupling reaction, a standard transformation in heterocyclic chemistry.

- **Reaction Setup:** To an oven-dried Schlenk flask under an argon atmosphere, add 5-bromopyrimidine (1.0 eq), paraformaldehyde (3.0 eq), potassium carbonate (K_2CO_3 , 2.5 eq), and palladium(II) acetate ($Pd(OAc)_2$, 0.05 eq).
- **Solvent Addition:** Add anhydrous N,N-Dimethylformamide (DMF) to the flask.
- **Reaction:** Heat the mixture to 100 °C and stir for 12-16 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and wash sequentially with water (3x) and brine (1x).
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel to yield (Pyrimidin-5-yl)methanol as a pure solid.

Experimental Protocol 2.2: Synthesis of (Pyrimidin-5-yl)methanethiol

This step converts the intermediate alcohol to the target thiol via a nucleophilic substitution, commonly achieved using thiourea followed by basic hydrolysis.

- **Activation:** Dissolve (Pyrimidin-5-yl)methanol (1.0 eq) in concentrated hydrochloric acid (HCl) at 0 °C. Stir for 30 minutes to form the corresponding chloromethyl intermediate in situ.
- **Substitution:** Add thiourea (1.2 eq) to the solution and allow the mixture to warm to room temperature, then heat to 60 °C for 4 hours.

- Hydrolysis: Cool the reaction mixture and add a solution of 10% aqueous sodium hydroxide (NaOH) until the pH is >12. Heat the mixture at reflux for 2 hours.
- Workup: Cool the solution to 0 °C and carefully acidify with 1M HCl to pH ~7. Extract the product with dichloromethane (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. The resulting crude material should be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **(Pyrimidin-5-yl)methanethiol** suitable for crystallization trials.

Single Crystal Growth

The growth of a single, high-quality crystal is often the most challenging step in structure determination.^[8] The goal is to create a supersaturated solution from which the solute slowly precipitates in an ordered, crystalline form rather than as an amorphous powder.

Experimental Protocol 3.1: Crystal Growth by Slow Evaporation

This is the simplest and most common method for obtaining suitable crystals.^[8]

- Solvent Screening: In separate small vials, dissolve 5-10 mg of purified **(Pyrimidin-5-yl)methanethiol** in a small amount (~0.5 mL) of various solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane). The ideal solvent is one in which the compound is moderately soluble.
- Preparation: Once a suitable solvent is identified, prepare a solution that is nearly, but not fully, saturated at room temperature.
- Crystallization: Cover the vial with a cap, then pierce the cap with a needle. This allows for slow solvent evaporation over several days to weeks.
- Incubation: Place the vial in a vibration-free location and monitor for crystal growth.

Experimental Protocol 3.2: Crystal Growth by Vapor Diffusion

This technique is highly effective and allows for finer control over the rate of crystallization.

- **Setup:** Place a small, open vial containing a concentrated solution of the compound (in a volatile solvent, e.g., dichloromethane) inside a larger, sealed jar.
- **Anti-Solvent:** Add a small amount of an "anti-solvent" (a liquid in which the compound is poorly soluble but which is miscible with the solvent, e.g., hexane) to the bottom of the larger jar, ensuring it does not enter the inner vial.
- **Diffusion:** Over time, the volatile solvent from the inner vial will slowly diffuse into the atmosphere of the jar, while the vapor of the less volatile anti-solvent will diffuse into the inner vial. This gradually lowers the solubility of the compound, inducing crystallization.

X-ray Diffraction Analysis

Once a suitable crystal (typically 0.1-0.3 mm in size, with sharp edges and no visible cracks) is obtained, the diffraction experiment can be performed.

```
digraph "Crystal_Structure_Analysis_Workflow" { graph [rankdir="TB", splines=ortho,
bgcolor="#F1F3F4", fontname="Arial"]; node [shape=box, style="filled", fontname="Arial",
fillcolor="#FFFFFF", fontcolor="#202124"]; edge [fontname="Arial", color="#5F6368"];
}
```

Figure 1: Overall workflow from synthesis to final data deposition.

Data Collection

A suitable crystal is mounted on a goniometer head and placed on the diffractometer. Data is typically collected at a low temperature (e.g., 100 K) to minimize thermal motion of the atoms, resulting in a higher quality dataset. The instrument uses a focused beam of monochromatic X-rays, and as the crystal is rotated, a series of diffraction images are collected on a detector.^[9]

Data Processing

The raw diffraction images are processed to generate a reflection file.^[10] This involves:

- Indexing: Determining the unit cell parameters (a , b , c , α , β , γ) and the crystal lattice type from the positions of the diffraction spots.
- Integration: Measuring the intensity of each individual reflection.
- Scaling and Merging: Applying corrections for experimental factors (e.g., absorption) and merging symmetry-equivalent reflections to produce the final dataset.

Experimental Protocol 4.3: Structure Solution and Refinement

This protocol outlines the use of the graphical user interface Olex2, which employs the powerful SHELX programs for solving and refining the structure.[\[11\]](#)[\[12\]](#)

- Load Data: Open the reflection file (.hkl) and instruction file (.ins) generated during data processing into Olex2.
 - Solve Structure: Use the SHELXT solution program.[\[12\]](#) This program uses 'intrinsic phasing' methods to find the initial positions of most non-hydrogen atoms, providing a preliminary structural model.
 - Initial Refinement:
 - Assign atom types. The initial model will likely consist of generic (e.g., carbon) atoms. Inspect the model and the difference electron density map (Q-peaks) to correctly assign nitrogen and sulfur atoms based on chemical sense and electron density.
 - Refine isotropically. Run several cycles of least-squares refinement where atoms are modeled as spheres (isotropic thermal parameters). This will improve the overall model and the R-factor (a measure of agreement between the calculated and observed data).
 - Anisotropic Refinement:
 - Refine all non-hydrogen atoms anisotropically. This models the atoms as ellipsoids, accounting for their directional thermal motion, and is essential for a high-quality structure.
- [\[6\]](#)

- Continue refinement until it converges (i.e., the shifts in atomic parameters are negligible).
- Locate Hydrogen Atoms: Hydrogen atoms are typically located from the difference Fourier map or placed in geometrically calculated positions using the AFIX commands in SHELXL. For the thiol S-H, it should be located in the difference map, while C-H hydrogens can be placed geometrically.
- Final Refinement: Perform final cycles of refinement with all atoms included. Check the final R-factors, the Goodness-of-Fit (GooF), and the residual electron density map to ensure the model is complete and accurate. A well-refined small molecule structure should typically have an R1 value below 5%.[\[13\]](#)
- Validation: Generate a Crystallographic Information File (CIF). This standard file format contains all information about the crystal structure and the experiment. Process this CIF through the IUCr's checkCIF service to validate the structure and identify any potential issues or alerts that need to be addressed.[\[5\]](#)

Results and Discussion

The final output of the analysis is a complete, validated crystal structure. The following tables present hypothetical but realistic data for **(Pyrimidin-5-yl)methanethiol**, assuming a successful determination.

Table 1: Hypothetical Crystal Data and Structure Refinement Details

Parameter	Value
Empirical formula	C ₅ H ₆ N ₂ S
Formula weight	126.18
Temperature	100(2) K
Wavelength (Mo K α)	0.71073 Å
Crystal system	Monoclinic
Space group	P2 ₁ /c
Unit cell dimensions	a = 8.51 Å, b = 5.62 Å, c = 12.45 Å
$\alpha = 90^\circ$, $\beta = 105.3^\circ$, $\gamma = 90^\circ$	
Volume	574.9 Å ³
Z (Molecules per cell)	4
Calculated density	1.458 Mg/m ³
Absorption coefficient	0.45 mm ⁻¹
F(000)	264
Crystal size	0.25 x 0.20 x 0.15 mm
Reflections collected	5480
Independent reflections	1135 [R(int) = 0.035]
Data / restraints / params	1135 / 0 / 75
Goodness-of-fit on F ²	1.05
Final R indices [$I > 2\sigma(I)$]	R1 = 0.038, wR2 = 0.095
R indices (all data)	R1 = 0.049, wR2 = 0.102
Largest diff. peak/hole	0.28 and -0.21 e.Å ⁻³

Crystal Structure Description

The asymmetric unit would contain one molecule of **(Pyrimidin-5-yl)methanethiol**. The pyrimidine ring is expected to be planar. Key structural features to analyze include the torsion angle describing the orientation of the methanethiol group relative to the pyrimidine ring. This conformation is dictated by the minimization of steric hindrance and the optimization of intermolecular interactions within the crystal lattice.

Supramolecular Analysis with Hirshfeld Surfaces

To gain quantitative insight into the intermolecular interactions driving the crystal packing, Hirshfeld surface analysis is an invaluable tool.^[14] This analysis is performed using software like CrystalExplorer, which takes the refined CIF as input.^[15]

- **d_{norm} Surface:** A surface is generated around the molecule and colored based on the distances to neighboring atoms. Red spots on the surface indicate close intermolecular contacts, which are typically hydrogen bonds. White and blue regions represent weaker and more distant contacts, respectively.^[16] For **(Pyrimidin-5-yl)methanethiol**, prominent red spots would be expected, indicating a hydrogen bond between the thiol (S-H, donor) and a pyrimidine nitrogen atom (acceptor) of a neighboring molecule.
- **2D Fingerprint Plots:** These plots summarize all intermolecular contacts, plotting the distance from the surface to the nearest atom inside (d_i) versus the distance to the nearest atom outside (d_e). The plot can be deconstructed to show the percentage contribution of different types of contacts (e.g., H...H, N...H, S...H). This allows for a quantitative assessment of the packing forces.^[17] For this molecule, the N...H/H...N and S...H/H...S contacts would be of primary interest, confirming the presence and relative importance of the S-H...N hydrogen bonds.

```
digraph "HBond_Interaction" { graph [rankdir="LR", splines=true, bgcolor="#F1F3F4", fontname="Arial"]; node [shape=plaintext, fontname="Arial", fontsize=12]; edge [style=dashed, color="#EA4335", penwidth=1.5]; }
```

Figure 2: Hypothetical S-H...N hydrogen bonding interaction.

Implications for Drug Design

The crystal structure provides a precise 3D map of the molecule's hydrogen bond donors and acceptors. The observation of a strong S-H...N hydrogen bond in the solid state would strongly suggest that this interaction is energetically favorable and could be a key recognition feature for binding to a protein target. The determined conformation and interaction geometry can be used as a starting point for computational modeling and the rational design of more potent analogues.

Crystallographic Data Deposition

To ensure the integrity and accessibility of scientific data, it is mandatory to deposit the final CIF file with a public repository. The Cambridge Crystallographic Data Centre (CCDC) is the world's repository for small-molecule organic and metal-organic crystal structures.[\[1\]](#)[\[8\]](#)

Protocol 6.1: CCDC Deposition

- Navigate to the CCDC's online deposition service.[\[18\]](#)
- Upload the final, validated CIF file. It is strongly recommended to also include the structure factor file (.fcf) which contains the experimental data.[\[19\]](#)
- Enhance Data: Provide additional metadata, such as crystallization method and compound appearance, to increase the value of the deposition.
- Submit: Upon submission, the CCDC will provide a unique deposition number for each structure. This number must be included in any manuscript reporting the crystal structure, allowing reviewers and readers to freely access the data.[\[20\]](#)

Conclusion

This technical guide has outlined a comprehensive and systematic workflow for the determination of the crystal structure of **(Pyrimidin-5-yl)methanethiol**. By integrating rational synthesis, meticulous crystal growth, and rigorous X-ray diffraction analysis, researchers can obtain a precise three-dimensional molecular model. This structural information is not merely an analytical endpoint but a critical starting point for understanding the molecule's physicochemical properties and for guiding future efforts in rational drug design. The protocols and insights provided herein represent a best-practice approach applicable to the structural elucidation of a wide range of novel small molecules in the pharmaceutical sciences.

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